

Essential Safety and Logistical Information for Handling Voxelotor-d7

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Compound of Interest

Compound Name: Voxelotor-d7

Cat. No.: B12374349

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Important Notice: In September 2024, Pfizer announced the voluntary withdrawal of all lots of OXBRYTA® (voxelotor) from worldwide markets. This decision was based on clinical data indicating that the overall benefit no longer outweighs the risk, citing an imbalance in vaso-occlusive crises and fatal events.^[1] Researchers handling **Voxelotor-d7** should be aware of this critical safety update regarding the parent compound.

This guide provides essential safety protocols and logistical information for researchers, scientists, and drug development professionals handling **Voxelotor-d7** in a laboratory setting. As **Voxelotor-d7** is a deuterated form of Voxelotor, the safety precautions for the parent compound should be strictly followed.

Hazard Identification and Personal Protective Equipment

Voxelotor is classified as a hazardous substance.^[2] Adherence to proper personal protective equipment (PPE) protocols is mandatory to ensure personal safety and prevent exposure.

Hazard Classification	GHS Pictogram	Recommended Personal Protective Equipment (PPE)
Acute Toxicity, Oral (Category 4)	Gloves: Chemical-resistant gloves (e.g., nitrile).	
Acute Toxicity, Dermal (Category 4)	Lab Coat/Gown: To protect skin and clothing.	
Acute Toxicity, Inhalation (Category 4)	Eye/Face Protection: Safety glasses with side shields or goggles. A face shield may be required for splash hazards.	
Skin Corrosion/Irritation (Category 2)	Respiratory Protection: Use only in a well-ventilated area. If dust or aerosols are generated, use a NIOSH-approved respirator (e.g., N95).[3]	
Serious Eye Damage/Irritation (Category 2A)		
Specific Target Organ Toxicity, Single Exposure (Category 3, Respiratory tract irritation)		

Data sourced from Voxelotor Safety Data Sheet.[2]

Operational Plan: Handling and Storage

Strict adherence to the following procedures is crucial for the safe handling of **Voxelotor-d7**.

Engineering Controls

- Ventilation: Always handle **Voxelotor-d7** in a well-ventilated area. Use of a chemical fume hood or other appropriate exhaust ventilation is strongly recommended to avoid inhalation of dust or fumes.[2]

- **Safety Stations:** Ensure that an accessible safety shower and eyewash station are located in the immediate vicinity of the handling area.

Procedural Guidance

- **Preparation:** Before handling, read and understand the Safety Data Sheet (SDS) for Voxelotor. Ensure all necessary PPE is available and in good condition.
- **Donning PPE:** Put on a lab coat, chemical-resistant gloves, and safety glasses or goggles.
- **Handling:** Avoid all direct contact with the compound. Do not breathe dust, fumes, gas, mist, vapors, or spray. Prevent the formation of dust and aerosols.
- **Hygiene:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory area where the compound is being used.
- **Storage:** Store the compound in a tightly closed container in a well-ventilated, secure location. For long-term storage, consult the Certificate of Analysis for specific temperature recommendations, which may include storage at -20°C or -80°C in solvent.

Emergency First Aid Procedures

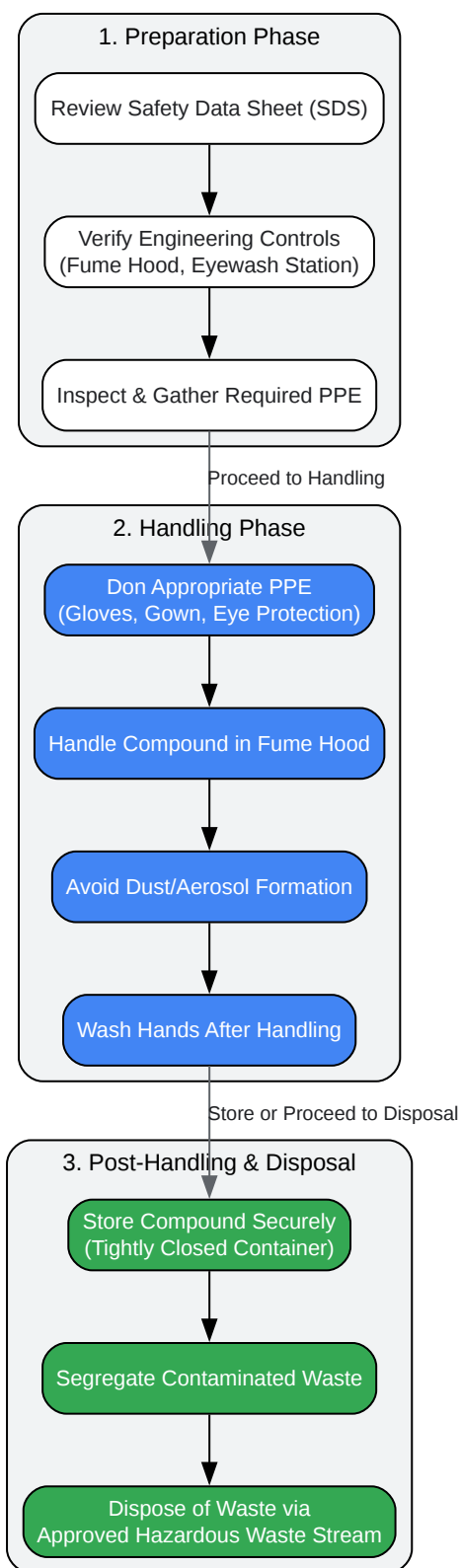
Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air immediately. If breathing is difficult, provide respiratory support. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal Plan

All waste containing **Voxelotor-d7** must be treated as hazardous waste.

- Containment: Collect all waste material, including empty containers, contaminated PPE, and cleaning materials, in a designated, labeled, and sealed hazardous waste container.
- Disposal: Dispose of the contents and the container in accordance with all local, state, and federal regulations for hazardous chemical waste. Do not allow the product to enter drains or water courses.

Voxelotor-d7 Handling Workflow



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Caption: Logical workflow for the safe handling and disposal of **Voxelotor-d7**.

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References

- 1. pfizer.com [pfizer.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. gerpac.eu [gerpac.eu]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Voxelotor-d7]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12374349#personal-protective-equipment-for-handling-voxelotor-d7\]](https://www.benchchem.com/product/b12374349#personal-protective-equipment-for-handling-voxelotor-d7)

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